

# Application Notes and Protocols: 4-(2,4-Difluorobenzoyl)piperidine in Pharmaceutical Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (2,4-Difluorophenyl)(piperidin-4-yl)methanone

Cat. No.: B1355115

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the use of 4-(2,4-difluorobenzoyl)piperidine as a key pharmaceutical intermediate. The information compiled here is intended to guide researchers in the synthesis of antipsychotic drugs, specifically focusing on risperidone and iloperidone. This document includes detailed experimental protocols, quantitative data, and visual representations of synthetic pathways and mechanisms of action.

## Introduction

4-(2,4-Difluorobenzoyl)piperidine is a versatile chemical building block crucial for the synthesis of various bioactive molecules.<sup>[1]</sup> Its distinct difluorobenzoyl moiety makes it a valuable intermediate in the development of novel therapeutic agents, particularly in the fields of neurology and oncology.<sup>[1]</sup> This compound is notably a key precursor in the manufacturing of atypical antipsychotic medications such as risperidone and iloperidone, which are cornerstone treatments for schizophrenia and bipolar disorder.<sup>[2][3][4]</sup> The piperidine ring and the difluorobenzoyl group are essential pharmacophoric elements that contribute to the high binding affinity of the final drug products to dopamine D2 and serotonin 5-HT<sub>2A</sub> receptors.<sup>[4][5][6][7]</sup>

## Physicochemical Properties

A summary of the key physicochemical properties of 4-(2,4-difluorobenzoyl)piperidine hydrochloride is presented in the table below.

Property	Value	Reference
CAS Number	106266-04-0	<a href="#">[1]</a>
Molecular Formula	C <sub>12</sub> H <sub>13</sub> F <sub>2</sub> NO·HCl	<a href="#">[1]</a>
Molecular Weight	261.7 g/mol	<a href="#">[1]</a>
Appearance	Off-white to light yellow powder	<a href="#">[1]</a>
Purity (HPLC)	≥ 98.0%	<a href="#">[2]</a>
Solubility	Soluble in water	<a href="#">[2]</a>
Storage	0-8°C	<a href="#">[1]</a>

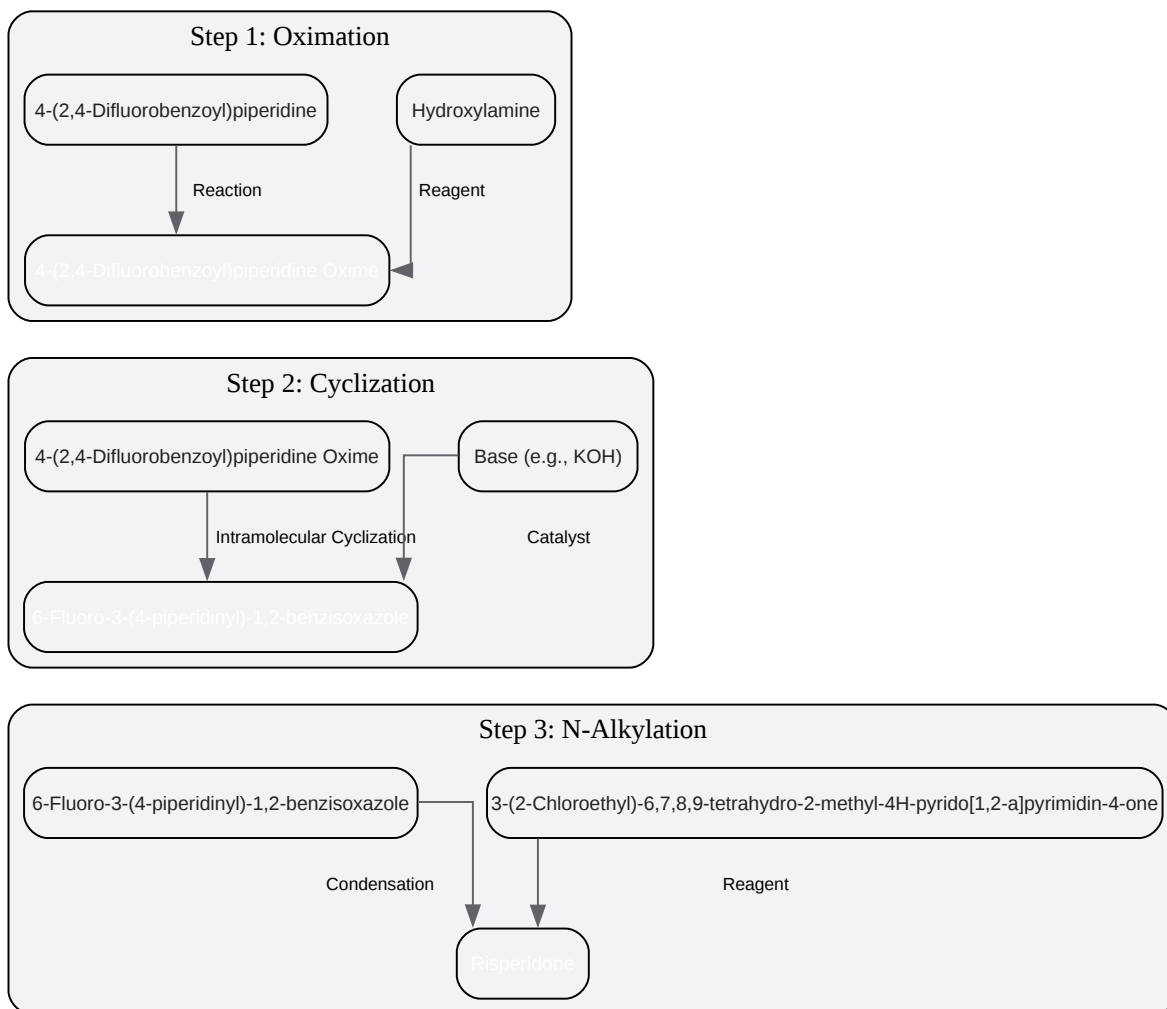
## Applications in Pharmaceutical Synthesis

The primary application of 4-(2,4-difluorobenzoyl)piperidine is as a starting material for the synthesis of benzisoxazole-containing antipsychotics. The general synthetic strategy involves the conversion of the ketone group to an oxime, followed by cyclization to form the benzisoxazole ring system, and subsequent N-alkylation of the piperidine nitrogen.

## Synthesis of Risperidone

Risperidone is a widely prescribed atypical antipsychotic used to treat schizophrenia, bipolar mania, and irritability associated with autism.[\[3\]](#)[\[4\]](#) The synthesis of risperidone from 4-(2,4-difluorobenzoyl)piperidine involves a multi-step process.

The following diagram illustrates the synthetic pathway from 4-(2,4-difluorobenzoyl)piperidine to risperidone.



## Step 1: Oximation &amp; Cyclization

4-(2,4-Difluorobenzoyl)piperidine

Two Steps

6-Fluoro-3-(4-piperidiny)-1,2-benzisoxazole

## Step 2: N-Alkylation

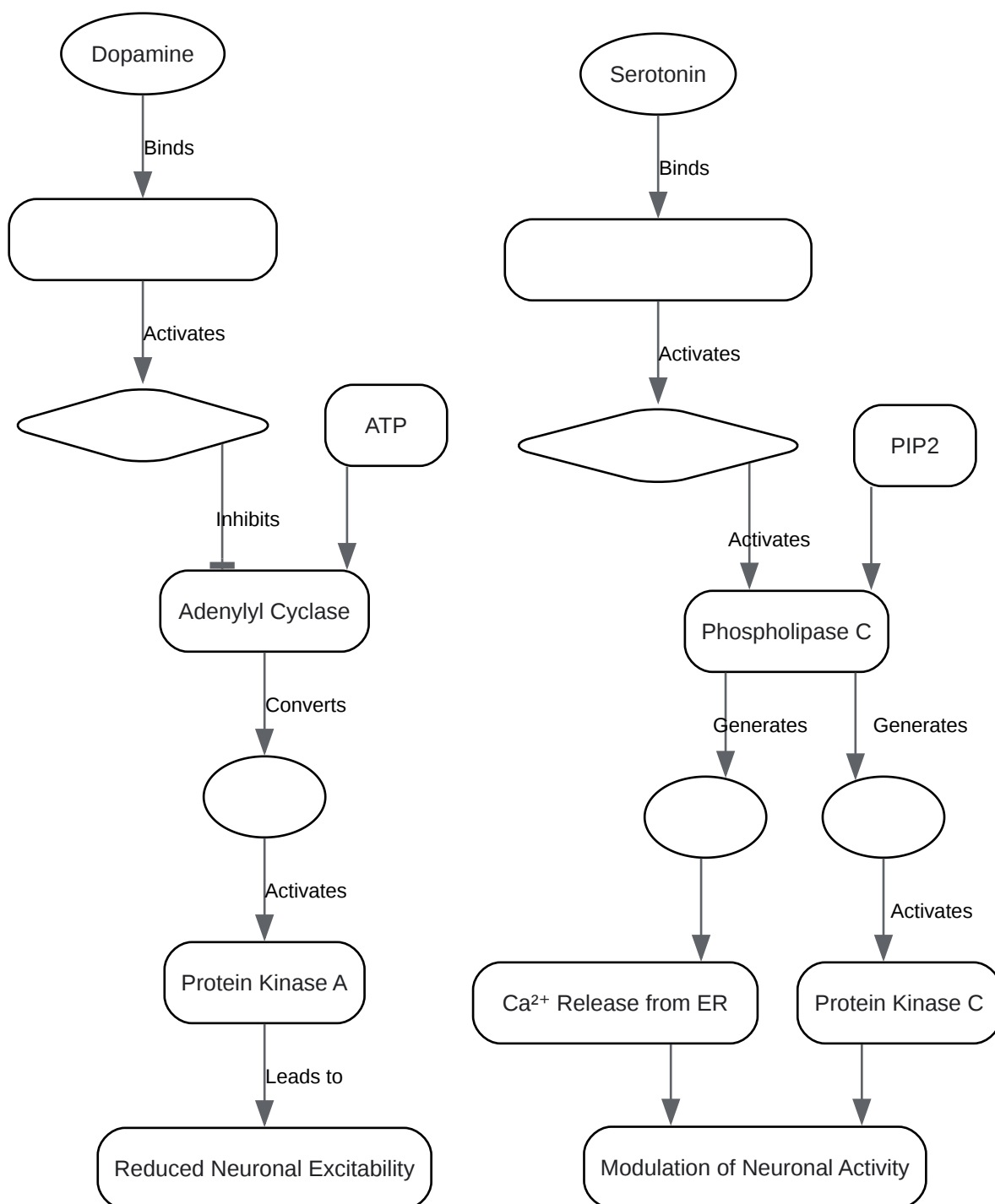
6-Fluoro-3-(4-piperidiny)-1,2-benzisoxazole

1-(4-(3-Bromopropoxy)-3-methoxyphenyl)ethanone

Alkylation

Reagent

loperidone



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 5-HT2A receptor - Wikipedia [en.wikipedia.org]
- 2. Serotonin 2A (5-HT2A) Receptor Function: Ligand-Dependent Mechanisms and Pathways - Serotonin Receptors in Neurobiology - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. Dopamine receptor D2 - Wikipedia [en.wikipedia.org]
- 4. Risperidone | C23H27FN4O2 | CID 5073 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Mechanism of Action | PERSERIS® (risperidone) HCP [perserishcp.com]
- 6. psychopharmacologyinstitute.com [psychopharmacologyinstitute.com]
- 7. What is the mechanism of Risperidone? [synapse.patsnap.com]
- To cite this document: BenchChem. [Application Notes and Protocols: 4-(2,4-Difluorobenzoyl)piperidine in Pharmaceutical Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1355115#using-4-2-4-difluorobenzoyl-piperidine-as-a-pharmaceutical-intermediate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)